

Essential Safety and Logistics for Handling 3-Pentenitrile

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Compound of Interest

Compound Name: 3-Pentenitrile

Cat. No.: B094367

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for **3-Pentenitrile**, ensuring laboratory safety and minimizing risk.

I. Hazard Identification and Quantitative Data

3-Pentenitrile is a flammable and toxic liquid that requires careful handling.^{[1][2]} Prolonged exposure may lead to delayed cyanide poisoning.^{[1][3][4]} It is harmful if swallowed and toxic if it comes into contact with the skin or is inhaled.^[2]

Physical and Chemical Properties

Property	Value	Source
Appearance	Clear colorless to amber liquid	[1][4]
Boiling Point	144 - 147 °C (291 - 297 °F)	[1][4]
Flash Point	40 °C (104 °F) (closed cup)	[1][3][5]
Vapor Pressure	4.05 mmHg	[6]
33.2 hPa at 50 °C	[5]	
213 hPa at 100 °C	[5]	
Specific Gravity	0.83 at 39°F	
Water Solubility	< 1 mg/mL at 66°F	[4]

Toxicological Data

Endpoint	Value	Species	Route	Source
LC50	420 ppm/4h	Rat	Inhalation	[3][6]
Acute Toxicity Estimate	500.1 mg/kg	Oral	[5]	
Acute Toxicity Estimate	3 mg/l (4h)	Inhalation	[5]	

No specific occupational exposure limits for **3-Pentenitrile** have been established.[5]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure. All personnel handling **3-Pentenitrile** must use the following equipment.

Protection Type	Required Equipment	Specifications & Best Practices
Respiratory Protection	NIOSH-approved Respirator	A respirator with a filter type ABEK is recommended, especially when vapors or aerosols may be generated.[5] All respirator use must be in accordance with a comprehensive respiratory protection program.
Hand Protection	Chemical-resistant Gloves	Nitrile or butyl rubber gloves are recommended.[7][8] Given the lack of specific breakthrough time data for 3-Pentenitrile, it is crucial to inspect gloves for any signs of degradation and to change them immediately after any splash or suspected contact. For prolonged or direct contact, consider double-gloving.[9]
Eye and Face Protection	Safety Glasses with Side Shields & Face Shield	Safety glasses are mandatory for all work with this chemical. [10] A face shield should be worn in addition to safety glasses when there is a risk of splashing.[9]
Body Protection	Flame-resistant and Antistatic Laboratory Coat	A flame-retardant and antistatic lab coat is required to protect against fire hazards and chemical splashes.[5]
General Clothing	Long Pants and Closed-toe Shoes	To protect the skin from potential spills, long pants and fully enclosed, chemical-

resistant footwear must be worn.^[9]

III. Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining a safe laboratory environment.

Handling:

- Ventilation: All work with **3-Pentenitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[5][9]}
- Avoid Contact: Do not allow the chemical to come into contact with skin or eyes.^[10]
- Aerosol Prevention: Avoid the formation of vapors and aerosols.^[5]
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools and explosion-proof equipment.^[11] Grounding and bonding of containers and receiving equipment is necessary to prevent static discharge.^[11]
- Hygiene: Wash hands thoroughly after handling. Contaminated clothing should be removed immediately and laundered before reuse.^[5]

Storage:

- Container: Keep the container tightly closed in a cool, dry, and well-ventilated place.^{[5][10]}
- Incompatibilities: Store away from strong oxidizing agents and strong bases.^[5]
- Security: Store in a locked area accessible only to authorized personnel.^[5]

IV. Emergency Procedures: First Aid and Spill Response

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures:

- General Advice: First-aiders should protect themselves. If exposure occurs, move the victim to fresh air. Call a poison center or doctor for medical advice.[5]
- Inhalation: Move the person to fresh air immediately. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes.[5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]

Spill Response Workflow

*Spill response workflow for **3-Pentenitrile**.*

V. Disposal Plan

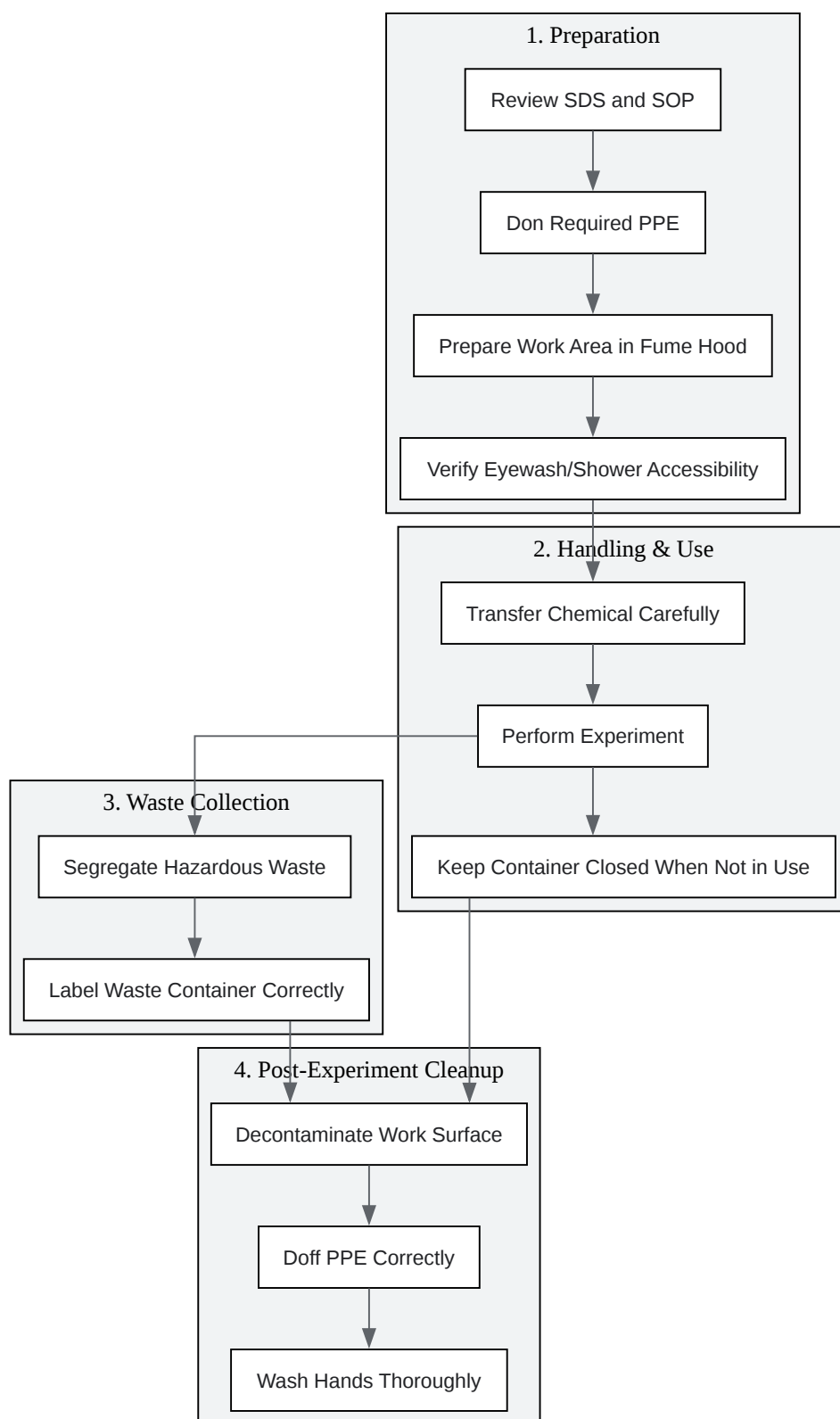
All waste containing **3-Pentenitrile** must be treated as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Waste Segregation: Collect all waste containing **3-Pentenitrile**, including the pure compound, solutions, and contaminated materials (e.g., pipette tips, absorbent pads, gloves), in a dedicated and compatible hazardous waste container.[12]
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Pentenitrile**," and an indication of the hazards (e.g., "Toxic," "Flammable").[12]
- Container Management: Keep the waste container tightly closed except when adding waste. [12] Store the sealed container in a designated, well-ventilated hazardous waste accumulation area, preferably within a secondary containment bin.[12]

- Disposal Request: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow your institution's specific procedures for waste pickup.

Standard Operating Procedure (SOP) for Handling **3-Pentenitrile**



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